

long-term stability of RO2959 monohydrochloride in DMSO

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Compound of Interest

Compound Name: RO2959 monohydrochloride

Cat. No.: B560445

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Technical Support Center: RO2959 Monohydrochloride

This technical support center provides researchers, scientists, and drug development professionals with guidance on the long-term stability of **RO2959 monohydrochloride** in DMSO. Below you will find frequently asked questions, troubleshooting advice, and detailed experimental protocols to ensure the integrity and reproducibility of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **RO2959 monohydrochloride** in DMSO?

A1: For optimal long-term stability of **RO2959 monohydrochloride** stock solutions in DMSO, it is recommended to store them at -80°C for up to six months or at -20°C for up to one month. To prevent degradation due to moisture absorption, stock solutions should be stored in tightly sealed containers.

Q2: Can I subject my **RO2959 monohydrochloride** in DMSO stock solution to multiple freeze-thaw cycles?

A2: While some compounds are stable through multiple freeze-thaw cycles, it is generally recommended to aliquot the stock solution into single-use vials to minimize the number of freeze-thaw cycles and potential degradation.[1] Studies on a diverse set of compounds have shown no significant loss after 11 freeze-thaw cycles when proper handling procedures are followed.[2][3]

Q3: What are the primary factors that can affect the stability of **RO2959 monohydrochloride** in DMSO?

A3: The main factors that can influence the stability of small molecules like **RO2959 monohydrochloride** in DMSO are the presence of water, storage temperature, and exposure to oxygen.[1][2][3] DMSO is hygroscopic and can absorb moisture from the air, which may lead to hydrolysis of the compound.[1]

Q4: How can I be sure my **RO2959 monohydrochloride** solution is still active?

A4: The activity of your **RO2959 monohydrochloride** solution can be verified by performing a functional assay, such as measuring its inhibitory effect on store-operated calcium entry (SOCE) or T-cell activation.[4][5] Additionally, the purity and concentration of the stock solution can be assessed using analytical methods like High-Performance Liquid Chromatography (HPLC).

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed in the stock solution upon thawing.	The compound may have low solubility at colder temperatures or the concentration may be too high.	Gently warm the solution and sonicate to aid dissolution before use. For future preparations, consider if a lower stock concentration is feasible for your experimental needs.
Inconsistent or weaker than expected experimental results.	The compound may have degraded due to improper storage or handling.	Prepare a fresh stock solution from solid RO2959 monohydrochloride. Verify the concentration and purity of the new stock solution using an appropriate analytical method like HPLC.
Stock solution appears discolored.	This could be a sign of chemical degradation.	Discard the discolored solution and prepare a fresh stock. Ensure that anhydrous DMSO is used and exposure to light and air is minimized during preparation and storage.

Quantitative Stability Data

The following table summarizes the recommended storage conditions and stability period for **RO2959 monohydrochloride** in DMSO based on manufacturer guidelines.

Storage Temperature	Stability Period
-80°C	6 months
-20°C	1 month

Experimental Protocols

Protocol for Assessing the Long-Term Stability of RO2959 Monohydrochloride in DMSO

This protocol outlines a method to assess the stability of **RO2959 monohydrochloride** in DMSO over time at different storage temperatures.

Materials:

- **RO2959 monohydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Amber glass vials
- Calibrated analytical balance
- Volumetric flasks
- Pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18)
- Internal standard (a stable compound with similar chromatographic properties)

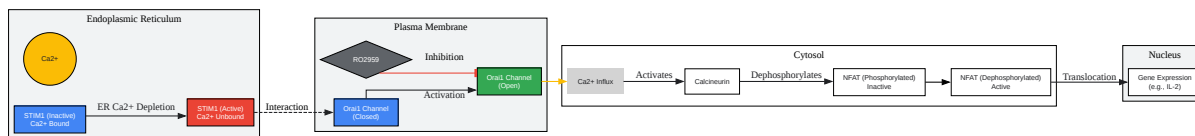
Procedure:

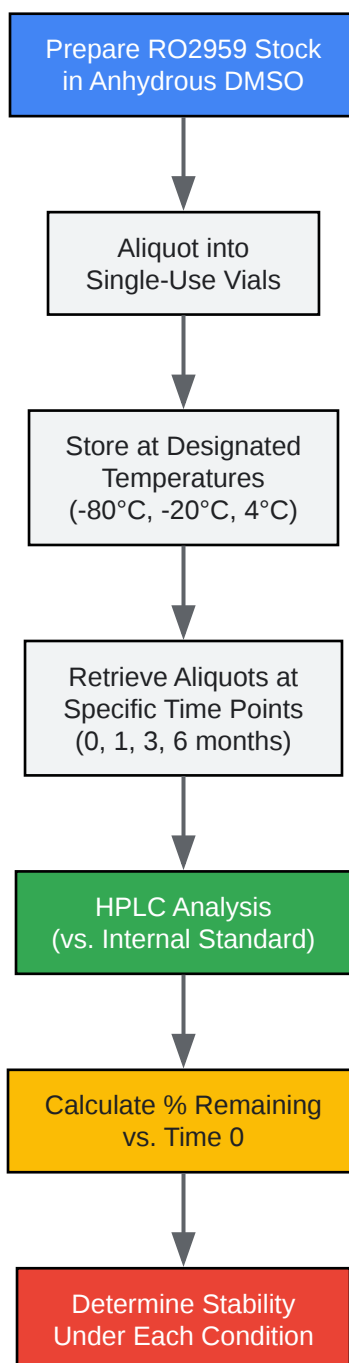
- Preparation of Stock Solution:
 - Allow the **RO2959 monohydrochloride** powder and anhydrous DMSO to equilibrate to room temperature in a desiccator.
 - Accurately weigh the desired amount of **RO2959 monohydrochloride**.
 - Dissolve the powder in a precise volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
 - Vortex or sonicate gently until completely dissolved.

- Aliquoting and Storage:
 - Aliquot the stock solution into single-use amber glass vials.
 - Clearly label each vial with the compound name, concentration, date of preparation, and storage condition.
 - Store the aliquots at the desired temperatures (e.g., -80°C, -20°C, and 4°C).
- Analysis at Time Points:
 - At designated time points (e.g., 0, 1, 3, and 6 months), retrieve one aliquot from each storage condition.
 - Allow the vials to equilibrate to room temperature before opening.
 - Prepare samples for HPLC analysis by diluting a small volume of the stock solution and the internal standard with the mobile phase.
 - Inject the samples onto the HPLC system in triplicate.
- Data Analysis:
 - Develop an HPLC method that provides good separation of **RO2959 monohydrochloride** from any potential degradation products and the internal standard.
 - Record the peak area of **RO2959 monohydrochloride** and the internal standard.
 - Calculate the peak area ratio of **RO2959 monohydrochloride** to the internal standard. The ratio at time point 0 will serve as the 100% reference value.
 - Determine the percentage of **RO2959 monohydrochloride** remaining at each subsequent time point relative to the initial measurement.

Visualizations

Signaling Pathway of RO2959 Monohydrochloride





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